

Ozone depletion potential of CFC-112 and CFC-112a

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2,2-Tetrachloro-1,2-difluoroethane

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An In-depth Technical Guide on the Ozone Depletion Potential of CFC-112 and CFC-112a

This technical guide provides a comprehensive overview of the ozone depletion potential (ODP) of two chlorofluorocarbons (CFCs), CFC-112 ($\text{CCl}_2\text{FCCl}_2\text{F}$) and CFC-112a ($\text{CClF}_2\text{CCl}_3$). It is intended for researchers, scientists, and professionals in drug development and environmental science who require a detailed understanding of the atmospheric impact of these compounds. This document summarizes key quantitative data, outlines experimental methodologies for ODP determination, and visualizes the atmospheric breakdown pathways.

Data Presentation

The following table summarizes the key atmospheric data for CFC-112 and CFC-112a, including their atmospheric lifetimes and Ozone Depletion Potentials (ODPs). The ODP is a relative measure of the per-mass contribution of a chemical to ozone depletion, compared to that of trichlorofluoromethane (CFC-11), which is assigned a value of 1.0.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Compound	Chemical Formula	Atmospheric Lifetime (Years)	Semi-empirical ODP	Model-calculated ODP
CFC-112	<chem>CCl2FCCl2F</chem>	63.6 (61.9–64.7) [4][5]	0.88 (0.62–1.44) [6]	0.98[4][5]
CFC-112a	<chem>CClF2CCl3</chem>	51.5 (50.0–52.6) [4][5]	0.88 (0.50–2.19) [6]	0.86[4][5]

Experimental Protocols for Determining Ozone Depletion Potential

The determination of the Ozone Depletion Potential for compounds like CFC-112 and CFC-112a involves a combination of laboratory measurements and atmospheric modeling.[2]

Laboratory Measurements of UV Absorption Spectra

A crucial experimental step is the measurement of the ultraviolet (UV) absorption spectra of the compounds.[4][5]

- Objective: To determine the efficiency with which the molecule absorbs UV photons at different wavelengths, which is a primary driver of its breakdown in the stratosphere.
- Methodology:
 - Pure samples of CFC-112 and CFC-112a are prepared.
 - The absorption of UV radiation is measured over a range of wavelengths relevant to stratospheric conditions (typically 190-235 nm).[4][5]
 - These measurements are performed across a range of temperatures that simulate the stratospheric environment (e.g., 207–323 K).[4][5]
 - The results yield absorption cross-sections, which quantify the probability of a photon being absorbed by the molecule.

Atmospheric Modeling

The experimentally determined UV absorption cross-sections are then used as inputs for atmospheric models to calculate the ODP. Two-dimensional (2-D) atmospheric models are commonly employed for this purpose.^[4]

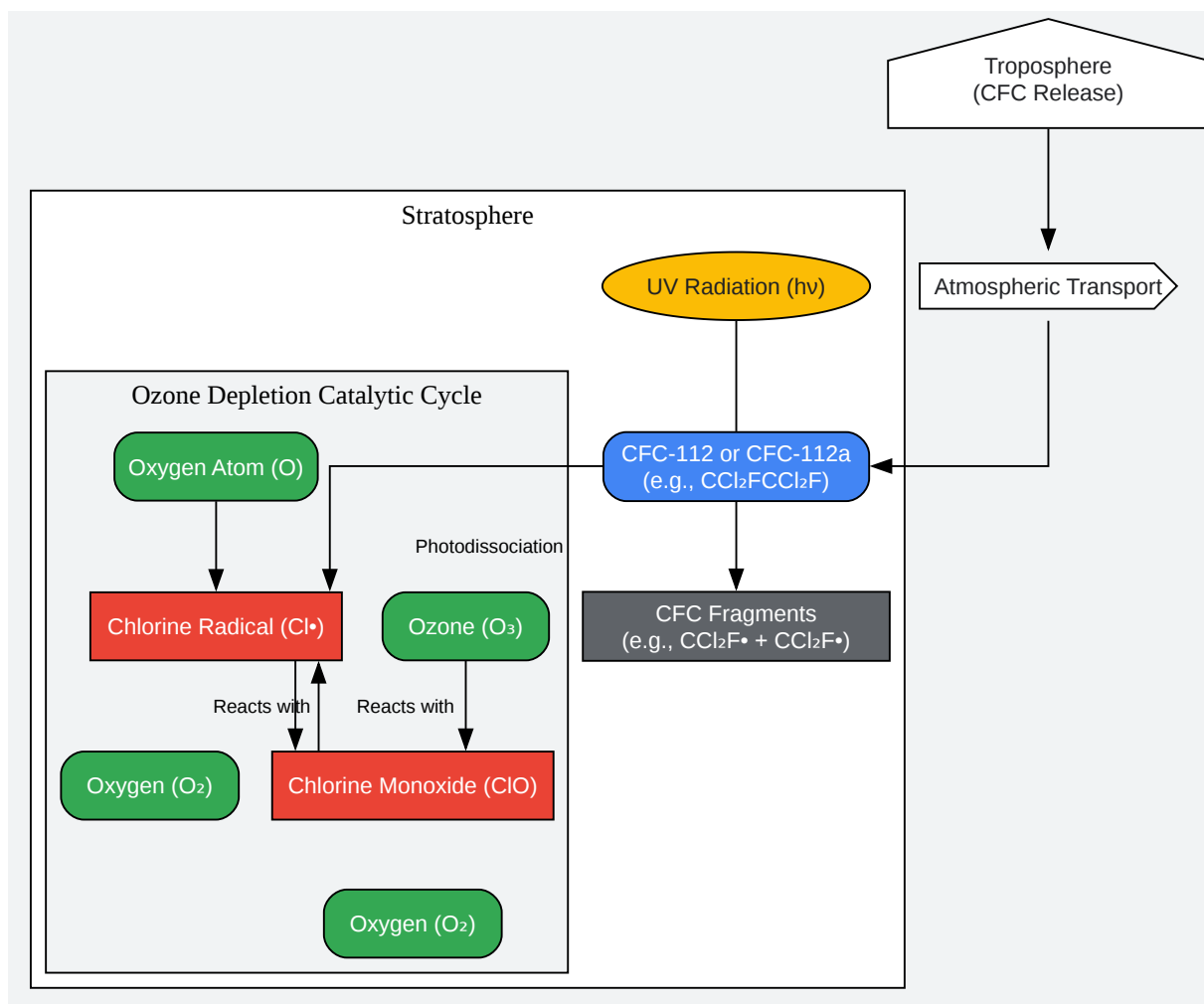
- Objective: To simulate the transport and chemical reactions of the CFCs in the atmosphere to calculate their atmospheric lifetime and ozone-depleting impact relative to CFC-11.
- Model Inputs:
 - UV absorption spectra and $O(^1D)$ rate coefficients determined from laboratory experiments.^{[4][5]}
 - Known atmospheric transport and chemistry parameters.
- Simulation Process:
 - The model simulates the release of the CFC at the Earth's surface.
 - It then models its transport into the stratosphere.
 - In the simulated stratosphere, the model calculates the rate of photolysis (breakdown by UV light) based on the measured absorption cross-sections.^{[4][5]}
 - The model tracks the release of chlorine atoms and their subsequent catalytic reactions that destroy ozone.^[7]
- ODP Calculation: The ODP is calculated as the ratio of the modeled global ozone loss due to a unit mass emission of the substance to the modeled global ozone loss due to a unit mass emission of CFC-11.^[3]

Atmospheric Breakdown and Ozone Depletion Pathway

CFCs are chemically inert in the lower atmosphere (troposphere) and can persist for many decades.^{[7][8]} This long lifetime allows them to be transported to the stratosphere. Once in the

stratosphere, they are exposed to intense ultraviolet radiation from the sun, which leads to their breakdown through a process called photodissociation.^{[7][9]} This process releases chlorine atoms, which then act as catalysts in the destruction of ozone molecules.^{[7][10]} A single chlorine atom can destroy thousands of ozone molecules before it is removed from the stratosphere.^{[7][10]}

The following diagram illustrates the general photodissociation pathway for CFC-112 and CFC-112a and the subsequent catalytic cycle of ozone depletion initiated by the released chlorine atoms.



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Caption: Atmospheric breakdown of CFC-112/112a and the catalytic ozone depletion cycle.

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